

Spectroscopic Analysis of 2-Ethyl-4-methylthiazole: A Technical Guide

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Compound of Interest

Compound Name: **2-Ethyl-4-methylthiazole**

Cat. No.: **B098465**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data analysis of **2-Ethyl-4-methylthiazole**, a heterocyclic compound of interest in flavor, fragrance, and pharmaceutical research. This document details the methodologies for acquiring and interpreting mass spectrometry, nuclear magnetic resonance (NMR), infrared (IR), and ultraviolet-visible (UV-Vis) spectroscopy data.

Molecular Structure and Properties

2-Ethyl-4-methylthiazole (C_6H_9NS) is a substituted thiazole with a molecular weight of approximately 127.21 g/mol .^[1] Its structure consists of a five-membered aromatic ring containing both sulfur and nitrogen, with ethyl and methyl substituents at positions 2 and 4, respectively.

Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound, as well as to elucidate its structure by analyzing its fragmentation patterns.

Data Presentation

m/z	Relative Intensity (%)	Proposed Fragment
127	80.03	$[M]^+$ (Molecular Ion)
112	39.10	$[M - CH_3]^+$
98	-	$[M - C_2H_5]^+$
72	99.99	$[C_4H_6N]^+$ (Base Peak)
71	75.76	$[C_4H_5N]^+$

Data sourced from PubChem.[\[1\]](#)

Experimental Protocols

Instrumentation: Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) with an Electron Ionization (EI) source.

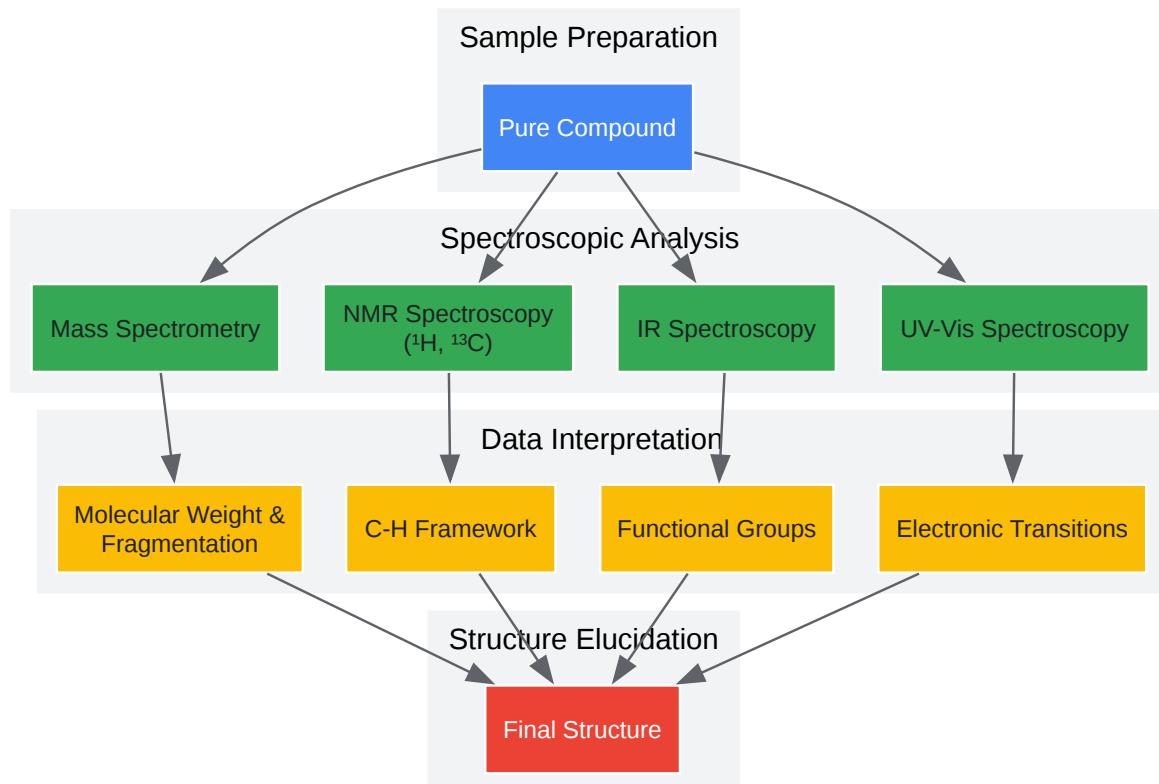
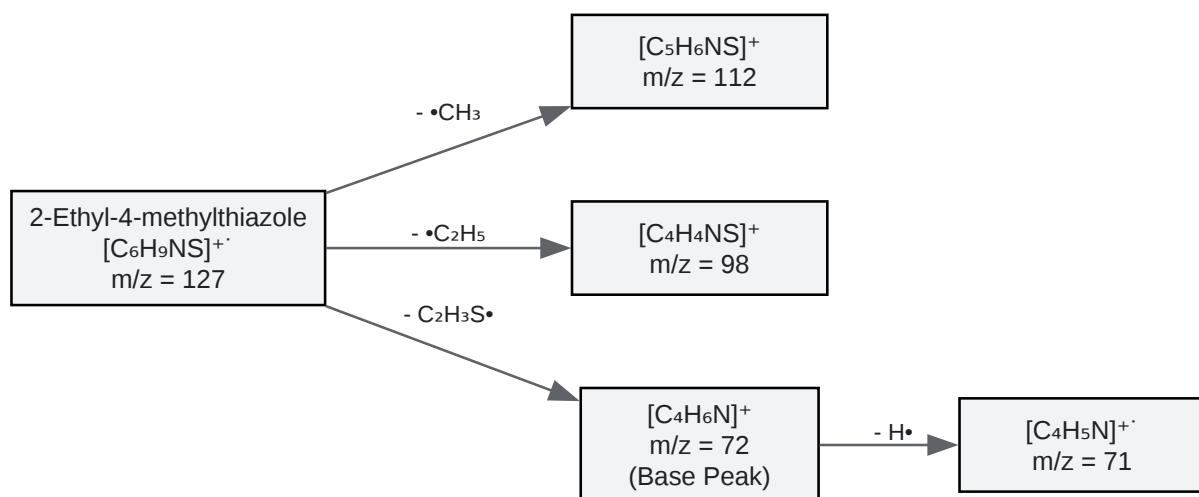
Sample Preparation: A dilute solution of **2-Ethyl-4-methylthiazole** in a volatile organic solvent (e.g., dichloromethane or methanol) is prepared.

GC-MS Parameters:

- Injector Temperature: 250 °C
- Column: A non-polar capillary column (e.g., DB-5ms).
- Oven Temperature Program: An initial temperature of 50 °C held for 2 minutes, followed by a ramp of 10 °C/min to 250 °C, held for 5 minutes.
- Carrier Gas: Helium at a constant flow rate.
- Ionization Source: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Scan Range: m/z 40-300.

Fragmentation Pathway

The electron ionization of **2-Ethyl-4-methylthiazole** results in the formation of a molecular ion ($[M]^+$) at m/z 127. The subsequent fragmentation is dictated by the stability of the resulting carbocations and neutral losses.



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References

- 1. 2-Ethyl-4-methyl thiazole | C6H9NS | CID 27440 - PubChem [pubchem.ncbi.nlm.nih.gov]
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